Technical Guide: 1H NMR Spectrum Interpretation of 4-Nitrocinnamaldehyde

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Compound of Interest	
Compound Name:	*4-Nitrocinnamaldehyde*
CAS No.:	*49678-08-2*
Cat. No.:	*B3029032*

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Executive Summary

4-Nitrocinnamaldehyde (CAS: 1734-79-8) is a critical intermediate in the synthesis of pharmaceuticals and organic dyes, often utilized in Knoevenagel condensations.[1] Its proton nuclear magnetic resonance (

H NMR) spectrum provides a definitive "fingerprint" for validating both molecular structure and stereochemistry.

This guide provides a rigorous analysis of the **4-nitrocinnamaldehyde** spectrum in Chloroform-d (

). It moves beyond simple peak listing to explain the electronic causality—how the interplay between the electron-withdrawing nitro group and the conjugated aldehyde system dictates chemical shifts and coupling constants.

Molecular Architecture & Electronic Theory

To interpret the spectrum, one must first understand the electronic environment of the protons. **4-Nitrocinnamaldehyde** possesses a "push-pull" electronic system, though in this specific

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case, both terminal groups (Nitro and Aldehyde) are electron-withdrawing, creating a highly electron-deficient aromatic ring and alkene chain.

Structural Zones[1][2][3]

- The Aldehyde (CHO): An anisotropic group that strongly deshields the aldehydic proton.
- The Alkene Linker (

  ): A conjugated system where resonance effects differentiate the

  and

  protons.
- The Aromatic Core: A para-substituted benzene ring. The nitro group (

) exerts a powerful inductive (

) and mesomeric (

) effect, significantly deshielding the ortho protons.

Visualization: Electronic Logic Flow

The following diagram maps the structural features to their expected spectral consequences.

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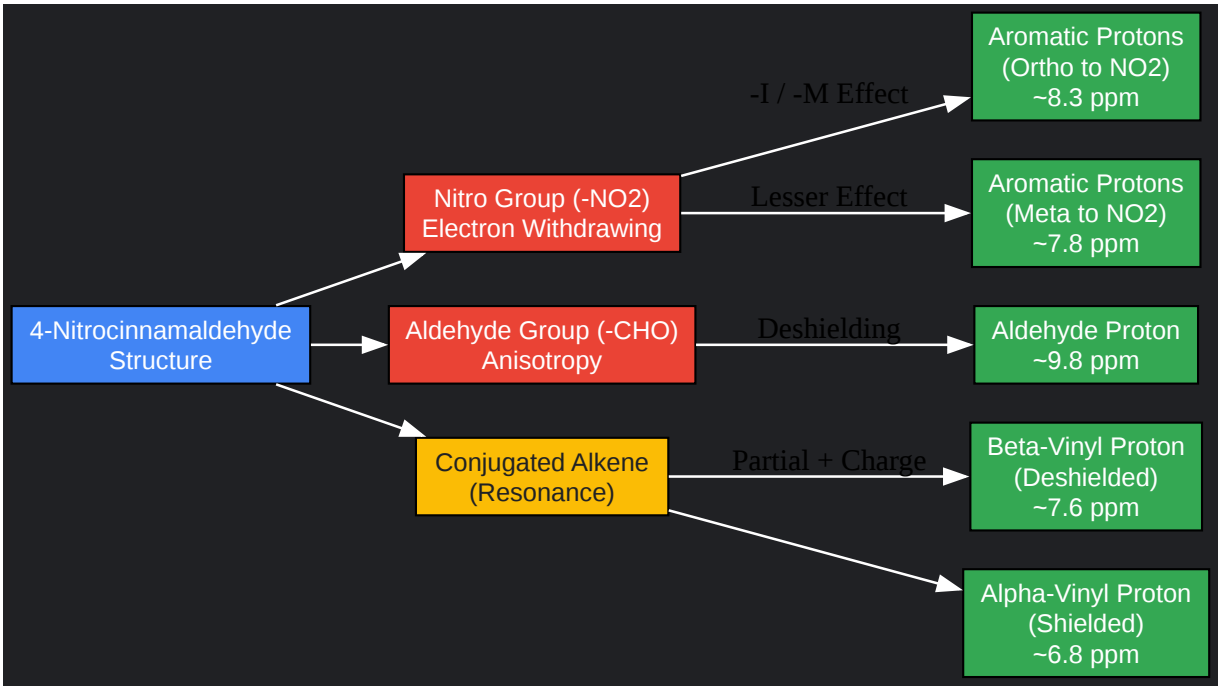

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Caption: Figure 1. Causal map linking functional groups to specific NMR chemical shift regions.

Experimental Protocol (Self-Validating)

High-resolution data depends on proper sample preparation. The following protocol minimizes solvent artifacts and ensures resolution of the aromatic coupling patterns.

Materials

- Analyte: ~10–15 mg **4-Nitrocinnamaldehyde** (Solid).
- Solvent: 0.6 mL Chloroform-d (

  , 99.8% D) with 0.03% TMS (Tetramethylsilane).
  - Note: DMSO-

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may be used if solubility is an issue, but it will shift the aldehyde peak downfield and may broaden signals due to viscosity.

- Tube: 5mm high-precision NMR tube.

Workflow

- Dissolution: Dissolve solid fully in

  . Ensure the solution is clear yellow; turbidity indicates undissolved solids which will ruin shimming.

- Filtration (Optional): If particles persist, filter through a small plug of glass wool into the NMR tube.

- Acquisition:
  - Pulse Angle:

    (standard).
  - Relaxation Delay (

    ):

    second (ensure integration accuracy).
  - Scans: 16–32 scans are usually sufficient for this concentration.

- Processing:
  - Reference the TMS peak to 0.00 ppm or the residual

    peak to 7.26 ppm.
  - Apply exponential multiplication (LB = 0.3 Hz) before Fourier Transform to reduce noise.

Spectral Analysis & Interpretation

The spectrum of **4-nitrocinnamaldehyde** in

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is distinct, separated into three clear regions.

Data Summary Table

Assignment	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constants (, Hz)
Aldehyde (H-1)	9.79 – 9.81	Doublet (d)	1H	
Aromatic (Ortho to)	8.28 – 8.32	Doublet* (d)	2H	
Aromatic (Meta to)	7.75 – 7.78	Doublet* (d)	2H	
Vinyl (H-3)	7.55 – 7.59	Doublet (d)	1H	
Vinyl (H-2)	6.83 – 6.86	Doublet of Doublets (dd)	1H	,
Solvent ( )	7.26	Singlet	-	-

*Note: The aromatic region is technically an AA'BB' system but often appears as two distinct doublets (pseudo-AB) in lower field strengths.

Detailed Breakdown

Region 1: The Aldehyde (9.5 – 10.0 ppm)

- Signal: A clean doublet at ~9.80 ppm.
- Mechanism: The carbonyl oxygen creates a strong magnetic anisotropy, deshielding the attached proton.

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- Coupling: It appears as a doublet because it couples to the adjacent

  -vinyl proton (H-2) with a constant of

  Hz.

- Validation: If this peak is a singlet, your sample may be oxidized to the carboxylic acid (4-nitrocinnamic acid), or the coupling is unresolved due to poor shimming.

Region 2: The Aromatic Zone (7.7 – 8.4 ppm)[2]

- Pattern: Two sets of signals integrating to 2H each.[1]

- H-Ortho (to

  ): The doublet at ~8.30 ppm.[2] The nitro group is strongly electron-withdrawing. It pulls electron density away from the ring, particularly at the ortho and para positions. Since the para position is occupied by the alkene chain, the ortho protons are heavily deshielded (shifted downfield).

- H-Meta (to

  ): The doublet at ~7.77 ppm. These are closer to the alkene chain.[1] While still deshielded relative to benzene (7.26 ppm), they are less affected by the nitro group than their neighbors.

Region 3: The Alkene Linker (6.5 – 7.6 ppm)

This region confirms the connectivity and stereochemistry.

- -Proton (H-3): Found at ~7.57 ppm.
  - Why Downfield? Resonance theory (

) places partial positive charge character on the

    -carbon, deshielding this proton. It often overlaps slightly with the aromatic signals.

- -Proton (H-2): Found at ~6.85 ppm.[2]
  - Why Upfield? It is closer to the carbonyl but lacks the resonance deshielding of the

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-proton.

- Multiplicity: It appears as a doublet of doublets (dd). It couples to the

  -proton (large

) and the aldehyde proton (smaller

).

Stereochemistry: The "Trans" Confirmation

The most critical structural validation provided by NMR is the geometry of the double bond.

- The Metric: The coupling constant (

) between the

  and

  vinyl protons.
- The Rule:
  - Cis (Z) coupling:

    Hz.
  - Trans (E) coupling:

    Hz.
- The Result: **4-Nitrocinnamaldehyde** typically exhibits

  Hz.[2] This large value confirms the (E)-isomer (trans) configuration, which is thermodynamically favored during synthesis.

Stereochemical Validation Workflow

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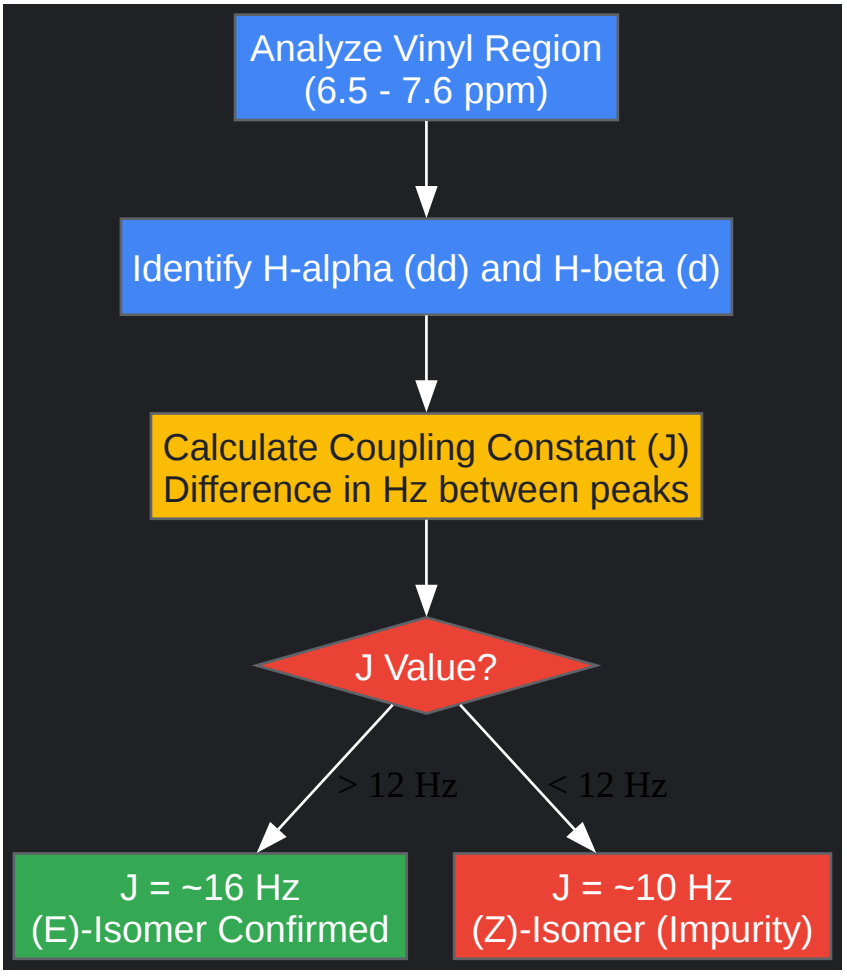

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Caption: Figure 2.[1][3] Logic flow for determining stereochemistry based on coupling constants.

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